

Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling of Stannylpyrroles with Aryl Halides

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Compound of Interest

Compound Name: 1-Methyl-2-(tributylstannyl)pyrrole

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These application notes provide a comprehensive overview and detailed protocols for the palladium-catalyzed cross-coupling of stannylpyrroles with aryl halides, commonly known as the Stille reaction. This powerful carbon-carbon bond-forming reaction is instrumental in the synthesis of arylpyrroles, a structural motif prevalent in numerous pharmaceuticals and biologically active compounds.

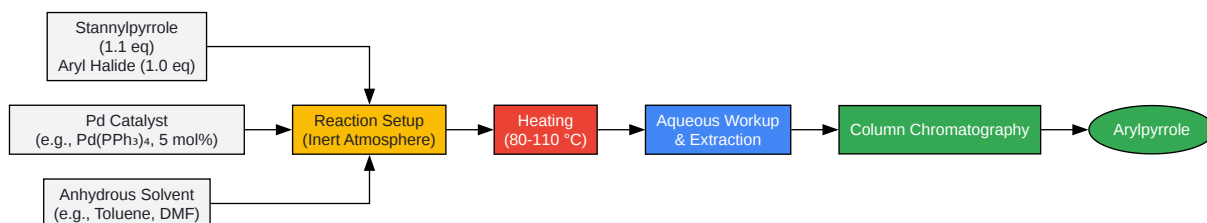
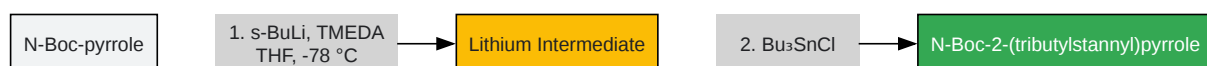
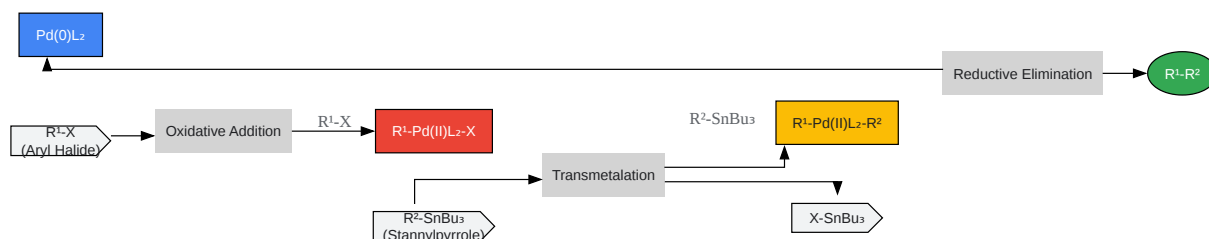
Introduction

The Stille reaction offers a robust and versatile method for the creation of $C(sp^2)-C(sp^2)$ bonds. The coupling of organostannanes (stannylpyrroles in this context) with organic halides (aryl halides) is catalyzed by a palladium complex.^[1] Key advantages of this reaction include the stability of the organotin reagents to air and moisture, and a high tolerance for a wide variety of functional groups, making it a valuable tool in complex molecule synthesis.^[2] The resulting arylpyrrole scaffolds are key components in many drug candidates, highlighting the importance of this reaction in medicinal chemistry and drug development.

Reaction Mechanism: The Stille Catalytic Cycle

The generally accepted mechanism for the Stille cross-coupling reaction involves a catalytic cycle with a palladium(0) species as the active catalyst. The cycle consists of three primary

steps: oxidative addition, transmetalation, and reductive elimination.



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References

- 1. researchgate.net [researchgate.net]
- 2. Stille Cross-Coupling Reaction | Thermo Fisher Scientific - TW [thermofisher.com]
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